

pexmetinib handling storage stability

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Pexmetinib

CAS No.: 945614-12-0

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Pexmetinib Handling & Storage FAQ

Q: What are the basic storage conditions for pexmetinib? **A:** Store the solid (powder) form at -20°C . Once dissolved in DMSO, store the stock solution at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month) [1].

Q: How do I prepare a stock solution of pexmetinib? **A:** **Pexmetinib** is soluble in DMSO. A typical stock concentration is **100 mg/mL (approximately 179.65 mM)** [2]. The solution should be prepared freshly and used promptly, as moisture-absorbing DMSO can reduce solubility over time [2].

Q: What is the solubility of pexmetinib in common solvents? **A:** The solubility of **pexmetinib** is as follows [2] [1]:

Solvent	Solubility
DMSO	$\geq 100 \text{ mg/mL}$ ($\sim 179.65 \text{ mM}$) [2] / $\geq 125 \text{ mg/mL}$ [1]
Ethanol	100 mg/mL [2]
Water	Insoluble [2]

Q: What formulations are recommended for in vivo studies? **A:** Below are two validated formulations for animal studies. It is recommended to use the solution immediately after preparation [2].

Formulation	Composition	Final Concentration
Clear Solution 1	5% DMSO + 40% PEG300 + 5% Tween-80 + 50% ddH ₂ O	5.000 mg/mL (8.98 mM) [2]
Clear Solution 2	5% DMSO + 95% Corn Oil	0.830 mg/mL (1.49 mM) [2]

For a homogeneous suspension, you can also use **CMC-Na** to achieve a concentration of **≥5 mg/mL** [2].

Experimental Protocols

Protocol 1: Preparing a Working Solution for Cell-Based Assays This method is for preparing a clear solution suitable for cell culture work [1].

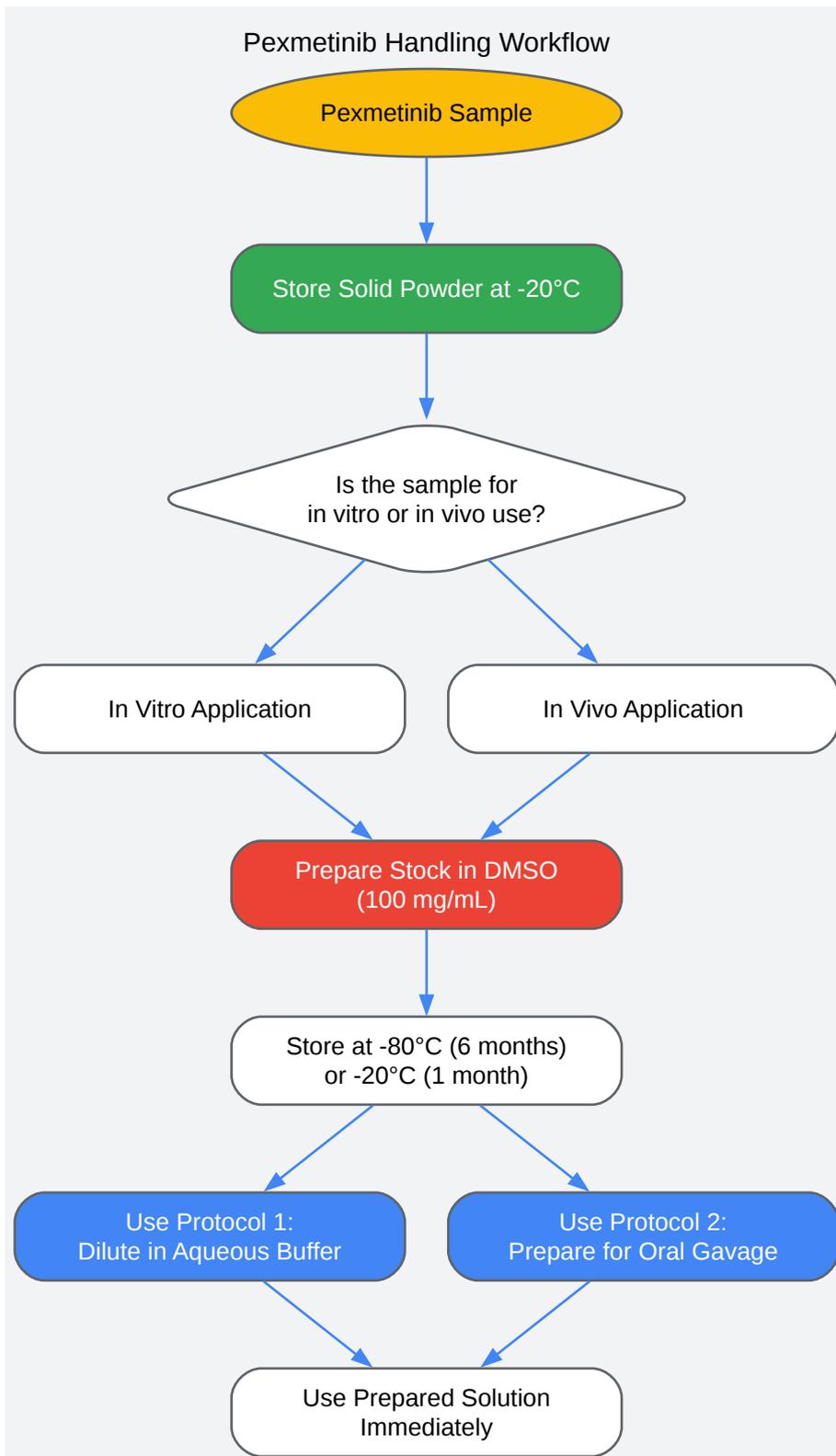
- **Prepare DMSO Stock:** Dissolve **pexmetinib** powder in pure, dry DMSO to create a concentrated stock solution (e.g., 20-100 mg/mL).
- **Dilute in Buffer:** Sequentially dilute the DMSO stock into your aqueous cell culture medium or buffer. A typical working formulation is:
 - 10% DMSO
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- **Mix Thoroughly:** Ensure the solution is mixed well and is clear before adding to cells. If precipitation occurs, gentle warming or brief sonication may help.

Protocol 2: Preparing a Formulation for Oral Administration in Mice This protocol is for preparing a solution for oral gavage (p.o.) studies [2].

- **Clarify DMSO:** Add 50 µL of a 100 mg/mL DMSO stock solution to 400 µL of PEG300. Mix until clear.
- **Add Surfactant:** Add 50 µL of Tween-80 to the above mixture and mix evenly.
- **Adjust Volume:** Add 500 µL of double-distilled water (ddH₂O) to bring the total volume to 1 mL. The final concentration will be 5 mg/mL.
- **Administer Immediately:** The mixed solution should be used immediately for optimal results and stability. A standard dosage used in established xenograft models is **25-30 mg/kg, administered orally** [2].

Storage and Handling Workflow

The following diagram outlines the key decision points for storing and handling **pexmetinib** based on your experimental needs:



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Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Precipitation in stock solution	Moisture absorption by DMSO	Use fresh, dry DMSO. Gently warm and sonicate to re-dissolve [2].
Precipitation in aqueous buffer	Rapid dilution/instability	Add the DMSO stock to the aqueous solution slowly while vortexing. Use co-solvents like PEG300 [2] [1].
Inconsistent in vivo results	Formulation instability	Use the formulation immediately after preparation; do not store for long periods. Verify homogeneity of suspensions [2].

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References

1. Pexmetinib (ARRY-614) | Tie Inhibitor [medchemexpress.com]
2. Pexmetinib | p38 MAPK inhibitor | Mechanism | Concentration [selleckchem.com]

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